

(2r)-2-(2-Chlorophenyl)oxirane safety data sheet and handling precautions

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Compound of Interest

Compound Name: (2r)-2-(2-Chlorophenyl)oxirane

Cat. No.: B057693

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(2r)-2-(2-Chlorophenyl)oxirane: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety information and handling precautions for **(2r)-2-(2-Chlorophenyl)oxirane** (CAS No. 62566-66-9). The information presented is intended to assist researchers, scientists, and drug development professionals in the safe handling, storage, and disposal of this compound.

Chemical and Physical Properties

(2r)-2-(2-Chlorophenyl)oxirane is a chiral epoxide that serves as a valuable building block in organic synthesis, particularly in the development of pharmaceutical agents.^[1] Its reactivity is centered around the strained oxirane ring, making it susceptible to ring-opening reactions.^[1] The ortho-chlorine substituent on the phenyl ring influences the molecule's electronic properties and steric environment.^[2]

Property	Value	Source
Molecular Formula	C ₈ H ₇ ClO	[1][3]
Molecular Weight	154.59 g/mol	[1][3]
Appearance	Clear Colourless Oil	[4]
Boiling Point	211.8 ± 28.0 °C (Predicted)	[4]
Density	1.283 ± 0.06 g/cm ³ (Predicted)	[4]
Solubility	Chloroform (Slightly), DMSO (Slightly), Methanol (Slightly)	[4]

Hazard Identification and GHS Classification

(2r)-2-(2-Chlorophenyl)oxirane is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard statements.

GHS Pictograms:

Pictogram	Meaning
 alt text	Flammable
 alt text	Irritant, Skin Sensitizer, Acute Toxicity (harmful), Narcotic Effects, Respiratory Tract Irritant
 alt text	Carcinogen, Mutagen, Reproductive Toxicity, Respiratory Sensitizer, Target Organ Toxicity, Aspiration Toxicity

GHS Hazard Statements:[3][4][5]

Code	Statement	Classification
H225	Highly flammable liquid and vapor	Flammable liquids (Category 2)
H226	Flammable liquid and vapor	Flammable liquids (Category 3)
H302	Harmful if swallowed	Acute toxicity, oral (Category 4)
H312	Harmful in contact with skin	Acute toxicity, dermal (Category 4)
H315	Causes skin irritation	Skin corrosion/irritation (Category 2)
H317	May cause an allergic skin reaction	Sensitization, Skin (Category 1)
H319	Causes serious eye irritation	Serious eye damage/eye irritation (Category 2)
H332	Harmful if inhaled	Acute toxicity, inhalation (Category 4)
H335	May cause respiratory irritation	Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)
H341	Suspected of causing genetic defects	Germ cell mutagenicity (Category 2)

Experimental Protocols: Safe Handling and Emergency Procedures

Due to the hazardous nature of **(2r)-2-(2-Chlorophenyl)oxirane**, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is recommended:
[6]

- **Eye Protection:** Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber) that satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.
- **Skin and Body Protection:** Protective clothing, such as a lab coat. For larger quantities or in case of potential splashing, a chemical-resistant apron and boots are recommended.
- **Respiratory Protection:** If exposure limits are exceeded or if irritation is experienced, use a full-face respirator with a suitable cartridge (e.g., type ABEK (EN14387) respirator filter).

Handling and Storage

- **Ventilation:** Handle in a well-ventilated area, preferably in a chemical fume hood.[6][7]
- **Ignition Sources:** Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. Use non-sparking tools and take precautionary measures against static discharge.
[7]
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.[6][7] The recommended storage temperature is refrigerator temperatures.[4] Store away from incompatible materials and foodstuff containers.[6] The storage area should be locked up.[7]

First-Aid Measures

- **If Inhaled:** Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[4][6]
- **In Case of Skin Contact:** Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation or a rash occurs, seek medical attention.
[4][6]

- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[4][6]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[4][6]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Remove all sources of ignition. Avoid breathing vapors, mist, or gas. Wear appropriate personal protective equipment.[6]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[6]
- Containment and Cleaning Up: Absorb the spill with an inert material (e.g., sand, earth, vermiculite) and place it in a suitable, closed container for disposal.[6]

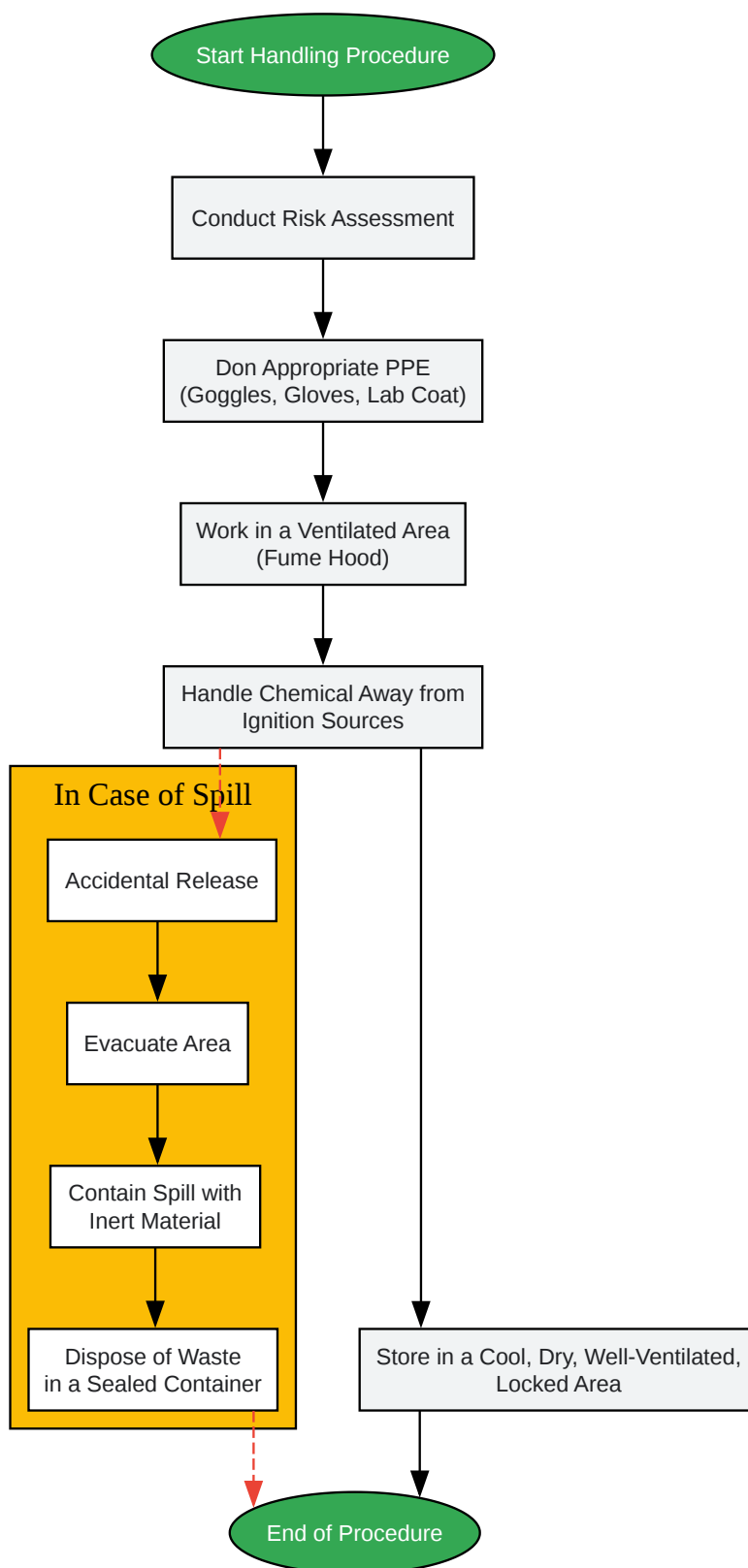
Visualized Workflows and Relationships

The following diagrams illustrate key safety workflows and the logical hierarchy of hazard classifications for **(2r)-2-(2-Chlorophenyl)oxirane**.



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Caption: GHS Hazard Classification for **(2r)-2-(2-Chlorophenyl)oxirane**.



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Caption: Safe Handling and Spill Response Workflow.

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